

High-performance liquid chromatography (HPLC) method for 3,5-Dimethylcyclohexanone

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Compound of Interest

Compound Name: 3,5-Dimethylcyclohexanone

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This document provides a detailed methodology for the analysis of **3,5-Dimethylcyclohexanone** using High-Performance Liquid Chromatography (HPLC). While specific HPLC applications for **3,5-Dimethylcyclohexanone** are not widely published, this protocol is adapted from established methods for structurally similar analytes, such as other alkyl cyclohexanones and related compounds.^{[1][2]} This method is intended for research and development purposes, including purity assessment and quantification in various sample matrices.

Introduction

3,5-Dimethylcyclohexanone is a member of the cyclohexanone class of compounds, characterized by a cyclohexane ring substituted with methyl groups at positions 3 and 5.^[3] It is a versatile intermediate in the synthesis of pharmaceuticals, agrochemicals, and fragrances.^[4] Accurate and reliable analytical methods are crucial for quality control and process monitoring in these applications. High-Performance Liquid Chromatography (HPLC) offers a robust and sensitive technique for the separation and quantification of such non-volatile and thermally labile compounds.^[2] This application note details a reverse-phase HPLC (RP-HPLC) method with UV detection suitable for the analysis of **3,5-Dimethylcyclohexanone**.

Experimental Protocol

This protocol outlines the necessary steps for sample preparation, instrument configuration, and data analysis for the HPLC analysis of **3,5-Dimethylcyclohexanone**.

1. Materials and Reagents

- **3,5-Dimethylcyclohexanone** standard (mixture of isomers)
- Acetonitrile (HPLC grade)
- Water (HPLC grade or ultrapure)
- Methanol (HPLC grade, for sample preparation)
- 0.45 µm syringe filters

2. Instrumentation

- A standard HPLC system equipped with a UV detector is suitable for this method.[\[2\]](#)
- Data acquisition and processing software

3. Chromatographic Conditions

The following table summarizes the recommended HPLC parameters. These are based on methods for similar alicyclic ketones and may require optimization for specific applications.[\[2\]](#)

Parameter	Recommended Setting
Column	C18, 5 µm particle size, 4.6 x 250 mm
Mobile Phase	Isocratic: Acetonitrile:Water (60:40, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	UV at 210 nm
Injection Volume	10 µL
Run Time	Approximately 10 minutes (adjust as needed)

4. Sample and Standard Preparation

- Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **3,5-Dimethylcyclohexanone** standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations in the desired calibration range (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Sample Preparation: Dissolve a known quantity of the sample containing **3,5-Dimethylcyclohexanone** in methanol. Dilute with the mobile phase to a concentration expected to fall within the calibration range.
- Filtration: Prior to injection, filter all standard and sample solutions through a 0.45 µm syringe filter to remove any particulate matter.

5. Analysis Procedure

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject a blank (mobile phase) to ensure the system is clean.
- Inject the series of working standard solutions to generate a calibration curve.
- Inject the prepared sample solutions.
- After all analyses are complete, flush the column with a high percentage of organic solvent (e.g., 80:20 Acetonitrile:Water) and then store it in an appropriate solvent as recommended by the manufacturer.

6. Data Analysis and Quantification

- Identify the peak corresponding to **3,5-Dimethylcyclohexanone** in the chromatograms based on the retention time of the standard.
- Integrate the peak area of the analyte in both the standards and the samples.

- Construct a calibration curve by plotting the peak area versus the concentration of the working standard solutions.
- Determine the concentration of **3,5-Dimethylcyclohexanone** in the samples by interpolating their peak areas from the calibration curve.

Data Presentation

The quantitative results from the HPLC analysis should be summarized in a clear and structured table for easy comparison.

Table 1: Example Calibration Data for **3,5-Dimethylcyclohexanone** Analysis

Standard Concentration (µg/mL)	Peak Area (arbitrary units)
1	15,234
5	76,170
10	151,987
25	380,543
50	759,881
100	1,522,345
Sample	450,123
Calculated Concentration	29.5 µg/mL

Method Validation Considerations

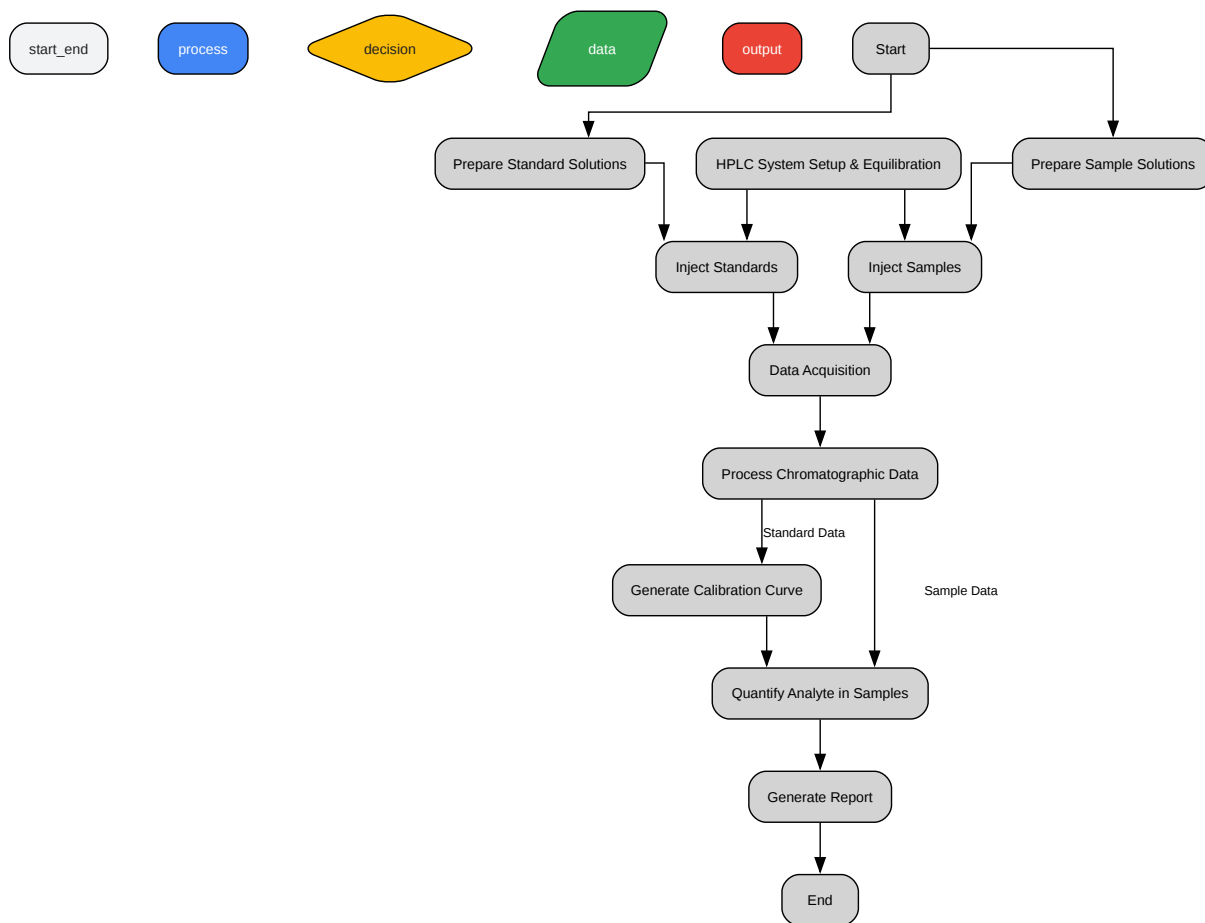
For use in a regulated environment, this method should be validated according to ICH guidelines or other relevant regulatory standards. Key validation parameters include:

- Specificity
- Linearity
- Range

- Accuracy
- Precision (repeatability and intermediate precision)
- Limit of Detection (LOD)
- Limit of Quantitation (LOQ)
- Robustness

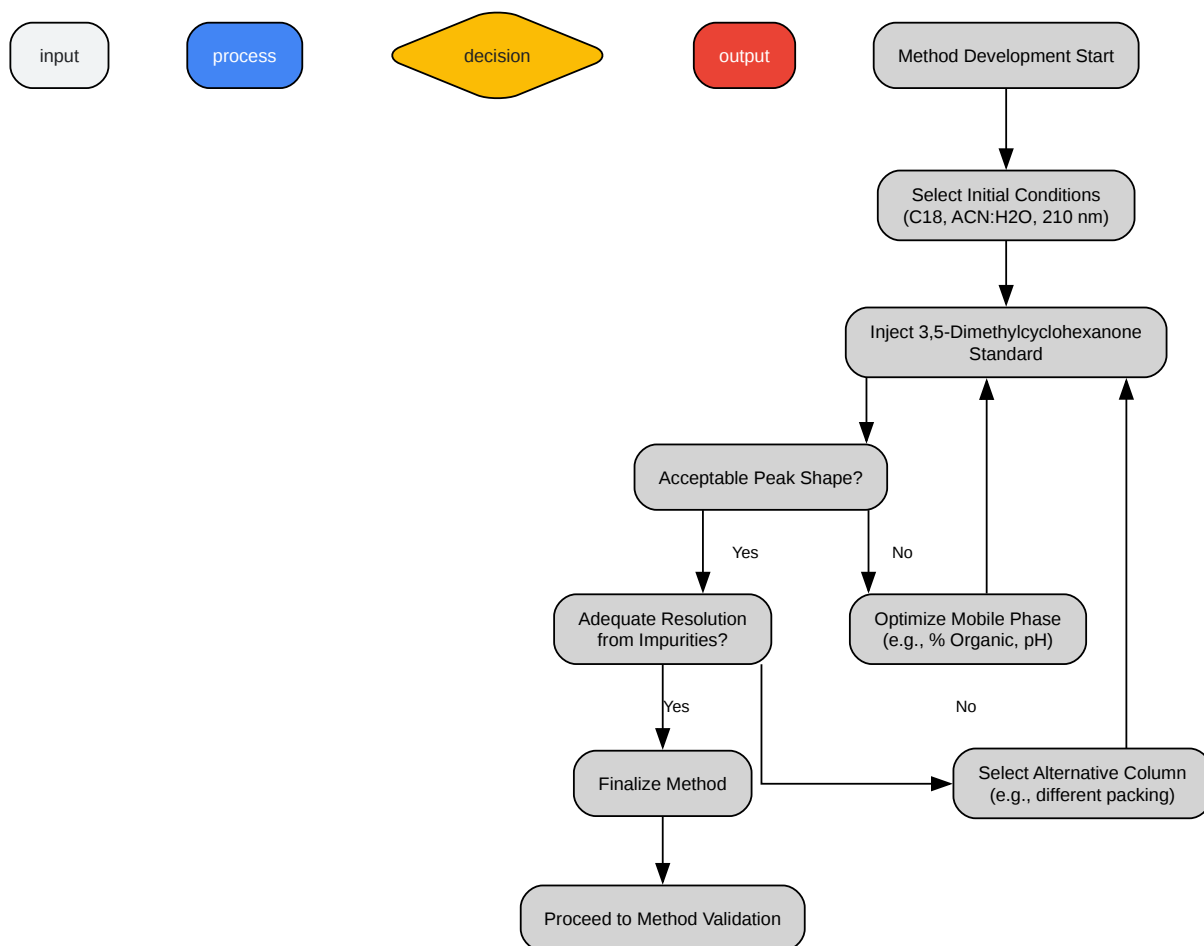
Experimental Workflow and Logic Diagrams

The following diagrams illustrate the logical flow of the experimental protocol and the decision-making process for method development.



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Caption: Experimental workflow for the HPLC analysis of **3,5-Dimethylcyclohexanone**.



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Caption: Logical relationship for HPLC method development for **3,5-Dimethylcyclohexanone**.

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